

In-Depth Technical Guide: 2-Amino-6-methoxybenzothiazole (CAS 1747-60-0)

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Compound of Interest

Compound Name: 2-Amino-6-methoxybenzothiazole

Cat. No.: B104352

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental applications, and potential biological relevance of **2-Amino-6-methoxybenzothiazole**, identified by CAS number 1747-60-0. The information is compiled to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

Core Physicochemical and Pharmacological Properties

2-Amino-6-methoxybenzothiazole is an organic compound featuring a benzothiazole scaffold, a structure of interest in medicinal chemistry.^[1] It is typically a solid at room temperature and serves as a versatile intermediate in the synthesis of various organic chemicals.^{[1][2]}

Physicochemical Data

The key physicochemical properties of **2-Amino-6-methoxybenzothiazole** are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ OS	[2][3][4]
Molecular Weight	180.23 g/mol	[2][3][4]
Appearance	Off-white to tan, beige, or grayish-lilac crystalline powder	[5][6][7][8][9]
Melting Point	165-167 °C	[2][4][5][6][8][10][11][12]
Boiling Point	240 °C[5][6][7][10][12] / 464 °F (decomposes)	[3]
Solubility	Water: <0.1 g/100 mL at 21 °C[6][7][11][12]; Methanol: Very slightly soluble[6][12]	
Vapor Pressure	0.000142 mmHg at 25 °C	[5][7][10]
Density	~1.24 g/cm ³ (rough estimate)	[6][7][8]
pKa	4.50 (+1) at 25 °C	[6][12]
Refractive Index	~1.5690 (estimate)	[6][7][8]

Biological and Toxicological Data

The compound is noted for its role as a building block for molecules with potential biological activity.[1][9] It has been investigated for its inhibitory effects on cancer cells and is used in the synthesis of compounds with immunosuppressive properties.[1][4][13]

Parameter	Value	Details	Source
Biological Activity	Inhibitory properties against human tumor cell growth in vitro.	Used to treat cervical cancer. The inhibition of cell proliferation may be mediated by the hydroxyl group interacting with methyl ketones.	[1][4]
Acute Toxicity (LD50)	140 mg/kg (intravenous, mouse)	[11]	
Hazard Codes	Xn (Harmful), Xi (Irritant)	[5]	
Risk Statements	R22 (Harmful if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin), R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed)	[5]	
Safety Statements	S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36 (Wear suitable protective clothing)	[5]	

Experimental Protocols and Applications

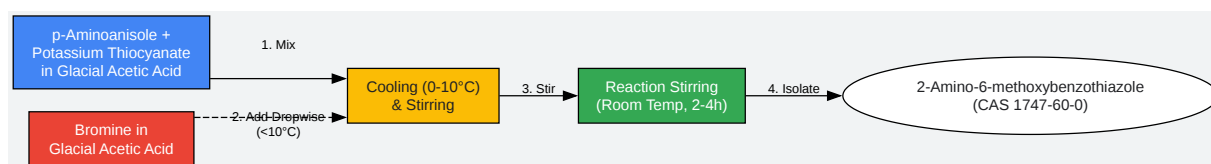
2-Amino-6-methoxybenzothiazole is a key intermediate in several synthetic pathways.[5][11][12] Its primary applications include its use as a building block for Schiff bases, 4-thiazolidinones, and dyes.[5][14][15]

Synthesis of 2-Amino-6-methoxybenzothiazole

A common synthetic route involves the reaction of p-aminoanisole with potassium thiocyanate in the presence of bromine.[11]

Protocol:

- Dissolve 0.1 mole of p-aminoanisole and 0.1 mole of potassium thiocyanate in 100 mL of glacial acetic acid.
- Cool the mixture in an ice bath with stirring for 10-20 minutes.
- Slowly add a solution of 0.1 mole of bromine in glacial acetic acid dropwise, maintaining the reaction temperature below 10 °C.
- After the addition is complete, continue stirring the reaction mixture at room temperature for 2-4 hours.
- Isolate and purify the product, **2-Amino-6-methoxybenzothiazole**.



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Caption: Synthesis workflow for **2-Amino-6-methoxybenzothiazole**.

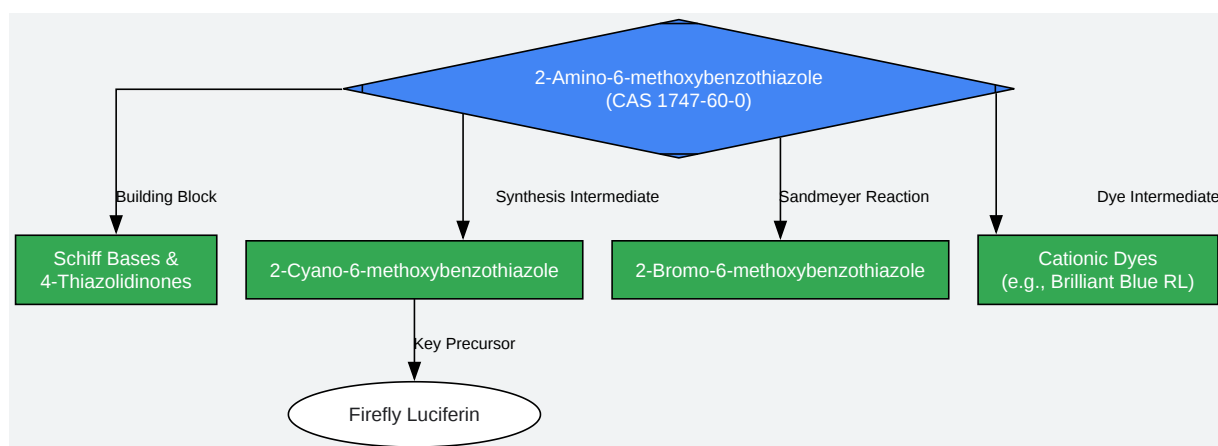
Applications in Organic Synthesis

This compound serves as a crucial starting material for more complex molecules.[11]

- Synthesis of Schiff Bases and 4-Thiazolidinones: It is a foundational building block for creating novel series of these heterocyclic compounds, which are of interest for their

pharmacological activities.[5][11][14]

- Synthesis of 2-Cyano-6-methoxybenzothiazole: This derivative is a key intermediate for the synthesis of firefly luciferin, a compound widely used in biotechnology and diagnostics.[11]
- Sandmeyer Reaction: The compound can undergo a Sandmeyer reaction when heated with isoamyl nitrite and copper(II) bromide to produce 2-bromo-6-methoxybenzothiazole.
- Dye Intermediate: It is used in the manufacturing of cationic dyes, such as Cationic Brilliant Blue RL and Cationic Yellow 2RL.[6][15]

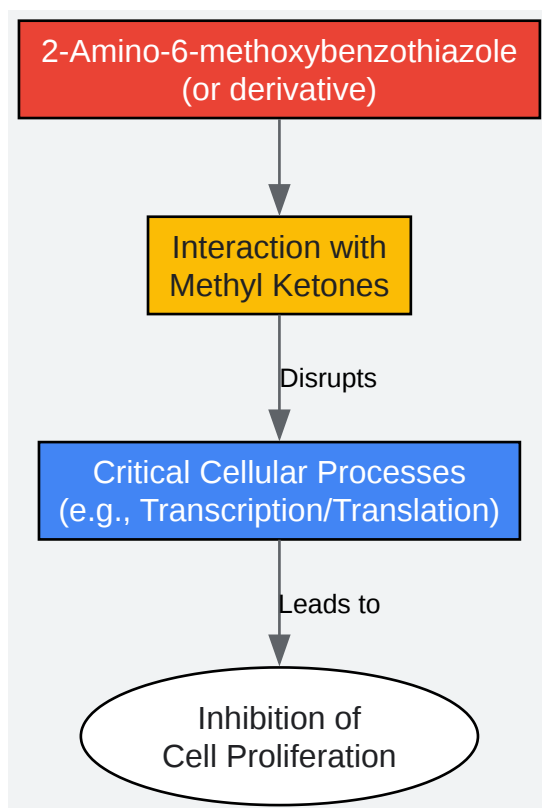


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Caption: Key synthetic applications of **2-Amino-6-methoxybenzothiazole**.

Proposed Mechanism of Action in Cancer Cells

While detailed signaling pathways are not fully elucidated in the provided literature, a proposed mechanism for its anti-tumor activity has been suggested. The inhibition of cancer cell proliferation is thought to be mediated by the interaction of a hydroxyl group with methyl ketones.[1][4] This interaction may interfere with critical cellular processes.



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Caption: Proposed mechanism for anti-proliferative activity.

Safety and Handling

2-Amino-6-methoxybenzothiazole is stable under normal conditions but may be sensitive to light.[5][6][8][10][11] It is incompatible with strong oxidizing agents.[5][7][8][11] Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this compound. Store in a cool, dark, and dry place under an inert atmosphere.[2][6][8][16]

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